

# commercial suppliers of tert-Butyl 5-Norbornene-2-carboxylate

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## Compound of Interest

Compound Name: *tert-Butyl 5-Norbornene-2-carboxylate*

Cat. No.: B124783

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An In-depth Technical Guide to **tert-Butyl 5-Norbornene-2-carboxylate** for Researchers and Drug Development Professionals

## Introduction

**tert-Butyl 5-Norbornene-2-carboxylate**, with the CAS number 154970-45-3, is a versatile bicyclic ester that serves as a critical building block in advanced material science and pharmaceutical development.[1][2] Its unique strained ring system, a consequence of the norbornene framework, imparts distinct reactivity, making it a valuable monomer for ring-opening metathesis polymerization (ROMP) and an important intermediate in the synthesis of complex organic molecules.[2][3] This guide provides an in-depth overview of its synthesis, stereochemistry, commercial availability, and key applications, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

- Chemical Name: **tert-Butyl 5-Norbornene-2-carboxylate**
- Synonyms: 5-Norbornene-2-carboxylic Acid tert-Butyl Ester, tert-Butyl Bicyclo[2.2.1]hept-5-ene-2-carboxylate[4]
- Molecular Formula: C<sub>12</sub>H<sub>18</sub>O<sub>2</sub>[5][6]

- Molecular Weight: 194.27 g/mol [5]
- Appearance: Colorless to pale-yellow liquid[3][6]

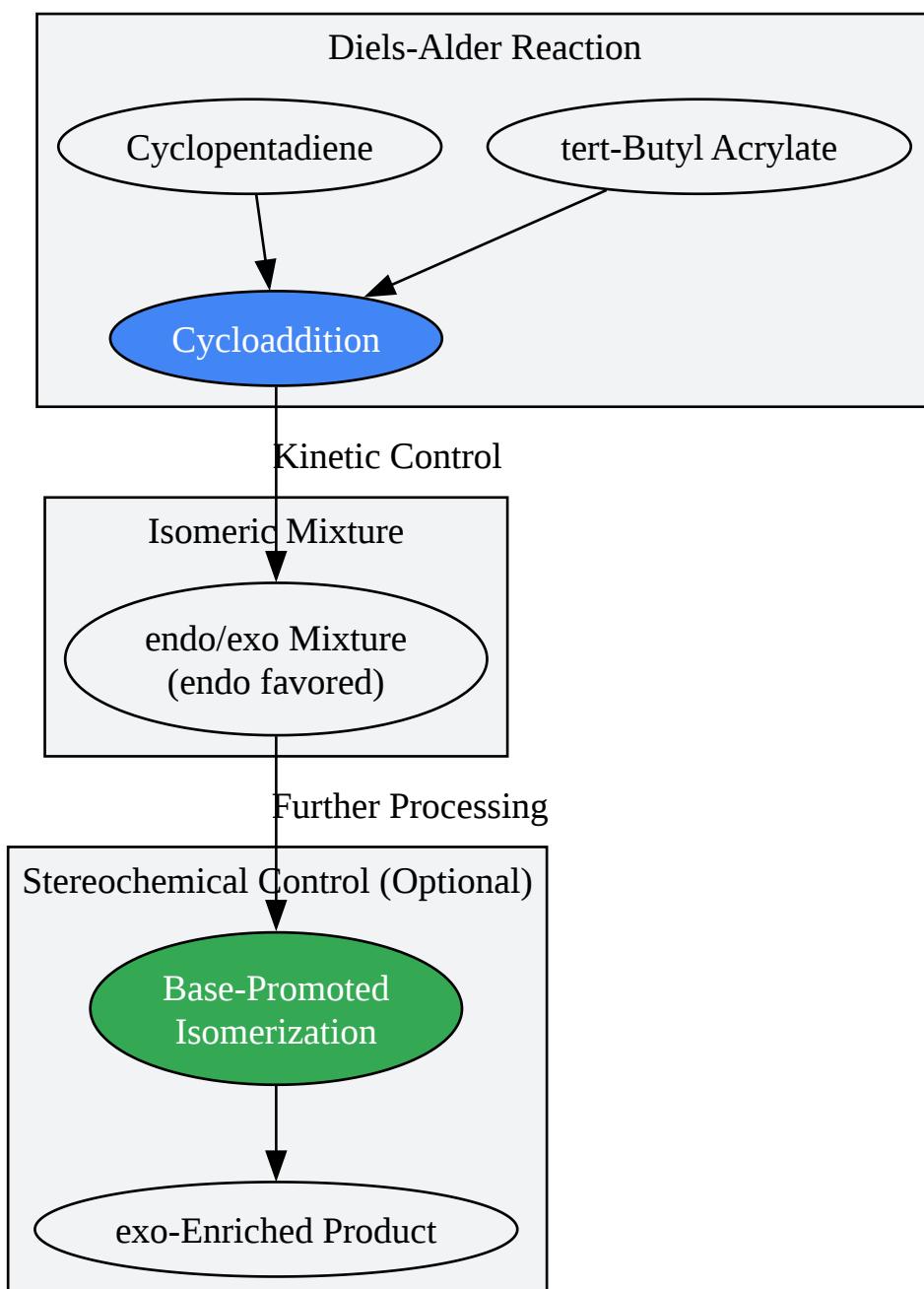
## Synthesis and Stereochemistry: The Importance of Endo and Exo Isomers

The primary industrial synthesis of **tert-Butyl 5-Norbornene-2-carboxylate** is achieved through the Diels-Alder reaction, a powerful cycloaddition reaction between cyclopentadiene and tert-butyl acrylate.[7][8] This reaction typically yields a mixture of two stereoisomers: the endo and exo forms. The endo isomer is generally the major product due to favorable secondary orbital interactions during the transition state of the reaction.[7]

The ratio of these isomers is a critical quality parameter, as it significantly influences the properties of resulting polymers and the stereoselectivity of subsequent reactions in pharmaceutical synthesis.[2][7] For instance, in the development of photoresist polymers, a high exo content is often desired to prevent undesired intramolecular lactonization.[7]

While the standard Diels-Alder reaction favors the endo product, various strategies have been developed to achieve a higher proportion of the exo isomer. These methods include the use of specific catalysts or isomerization of the less stable endo isomer to the more thermodynamically stable exo form under basic conditions.[7][8][9]

A simplified workflow for the synthesis and potential isomerization of **tert-Butyl 5-Norbornene-2-carboxylate** is illustrated below:

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Caption: Synthesis workflow for **tert-Butyl 5-Norbornene-2-carboxylate**.

## Commercial Suppliers and Quality Specifications

A variety of chemical suppliers offer **tert-Butyl 5-Norbornene-2-carboxylate**, typically as a mixture of endo and exo isomers with a purity of at least 95% as determined by gas chromatography (GC).<sup>[6][10]</sup> Researchers should carefully review the certificate of analysis

from any supplier to confirm the isomeric ratio and the presence of any impurities that could affect their application.

Below is a summary of prominent commercial suppliers:

Supplier	Product Name	Purity	Notes
TCI Chemicals	tert-Butyl 5-Norbornene-2-carboxylate (endo- and exo- mixture)	>95.0% (GC)	Provides Safety Data Sheet (SDS) and Certificate of Analysis (CofA). <a href="#">[4]</a>
ChemicalBook	tert-Butyl 5-norbornene-2-carboxylate	Varies by supplier	A platform connecting various suppliers, some offering 99% purity. <a href="#">[11]</a>
Santa Cruz Biotechnology	5-Norbornene-2-carboxylic t-Butyl ester	For research use only	Provides CAS number and molecular formula. <a href="#">[12]</a>
Lab Pro Inc.	tert-Butyl 5-Norbornene-2-carboxylate(endo- and exo- mixture)	Min. 95.0% (GC)	Lists physical properties such as refractive index and specific gravity. <a href="#">[6]</a>
NINGBO INNO PHARMCHEM CO.,LTD.	tert-Butyl 5-Norbornene-2-carboxylate	High Purity	A key supplier in China, emphasizing its role as a pharmaceutical intermediate. <a href="#">[1]</a> <a href="#">[2]</a>

## Applications in Research and Development

### Advanced Polymer Synthesis

The strained double bond of the norbornene moiety makes **tert-Butyl 5-Norbornene-2-carboxylate** an excellent monomer for Ring-Opening Metathesis Polymerization (ROMP).[\[3\]](#) This polymerization technique allows for the synthesis of polymers with well-defined

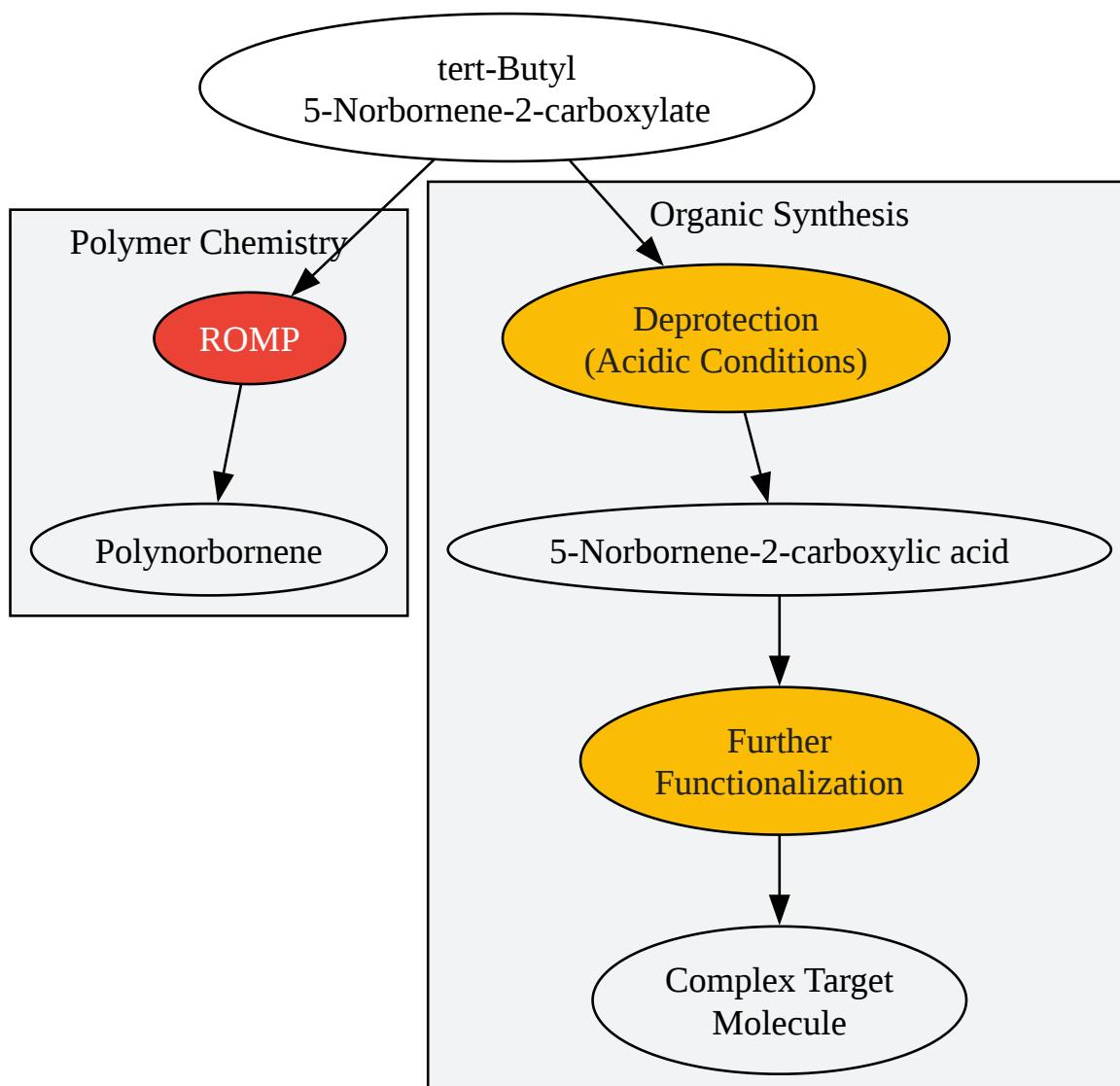
microstructures and functionalities. The resulting polynorbornenes find applications in areas such as:

- Photoresists: For microlithography in the electronics industry.
- Specialty Plastics: With high thermal stability and unique mechanical properties.
- Membranes: For gas separation and filtration.

## Pharmaceutical and Organic Synthesis

As a versatile intermediate, **tert-Butyl 5-Norbornene-2-carboxylate** is employed in the synthesis of a wide range of more complex molecules.[\[11\]](#) The norbornene scaffold is a recurring motif in medicinally active compounds and has been explored for its potential in cancer treatment. The tert-butyl ester group can serve as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions to reveal the free acid for further functionalization.

The general workflow for its application in synthesis is depicted below:



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Caption: Application pathways for **tert-Butyl 5-Norbornene-2-carboxylate**.

## Handling and Safety Considerations

**tert-Butyl 5-Norbornene-2-carboxylate** is a combustible liquid and should be handled with appropriate safety precautions.<sup>[4]</sup> Key safety information includes:

- Hazards: Combustible liquid. May cause skin and eye irritation.<sup>[13][14]</sup>
- Handling: Keep away from heat, sparks, and open flames.<sup>[13]</sup> Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety

glasses.[13][15]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[13]

Always consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information before handling this chemical.[13][14][15]

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